

Microbial Synthesis of Pinene: Application Notes and Protocols for Engineered Yeast

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Compound of Interest

Compound Name: (+)-2-Pinene

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These application notes provide a comprehensive overview and detailed protocols for the microbial synthesis of pinene using engineered yeast. Pinene, a bicyclic monoterpene, is a valuable precursor for pharmaceuticals, fragrances, and advanced biofuels.^{[1][2][3]} The heterologous production of pinene in robust microbial hosts like *Saccharomyces cerevisiae* and *Yarrowia lipolytica* offers a sustainable and scalable alternative to traditional chemical synthesis and extraction from plant sources.^{[3][4]} This document outlines the metabolic engineering strategies, experimental procedures, and analytical methods for successful pinene production in yeast.

Data Presentation: Pinene Production in Engineered Yeast

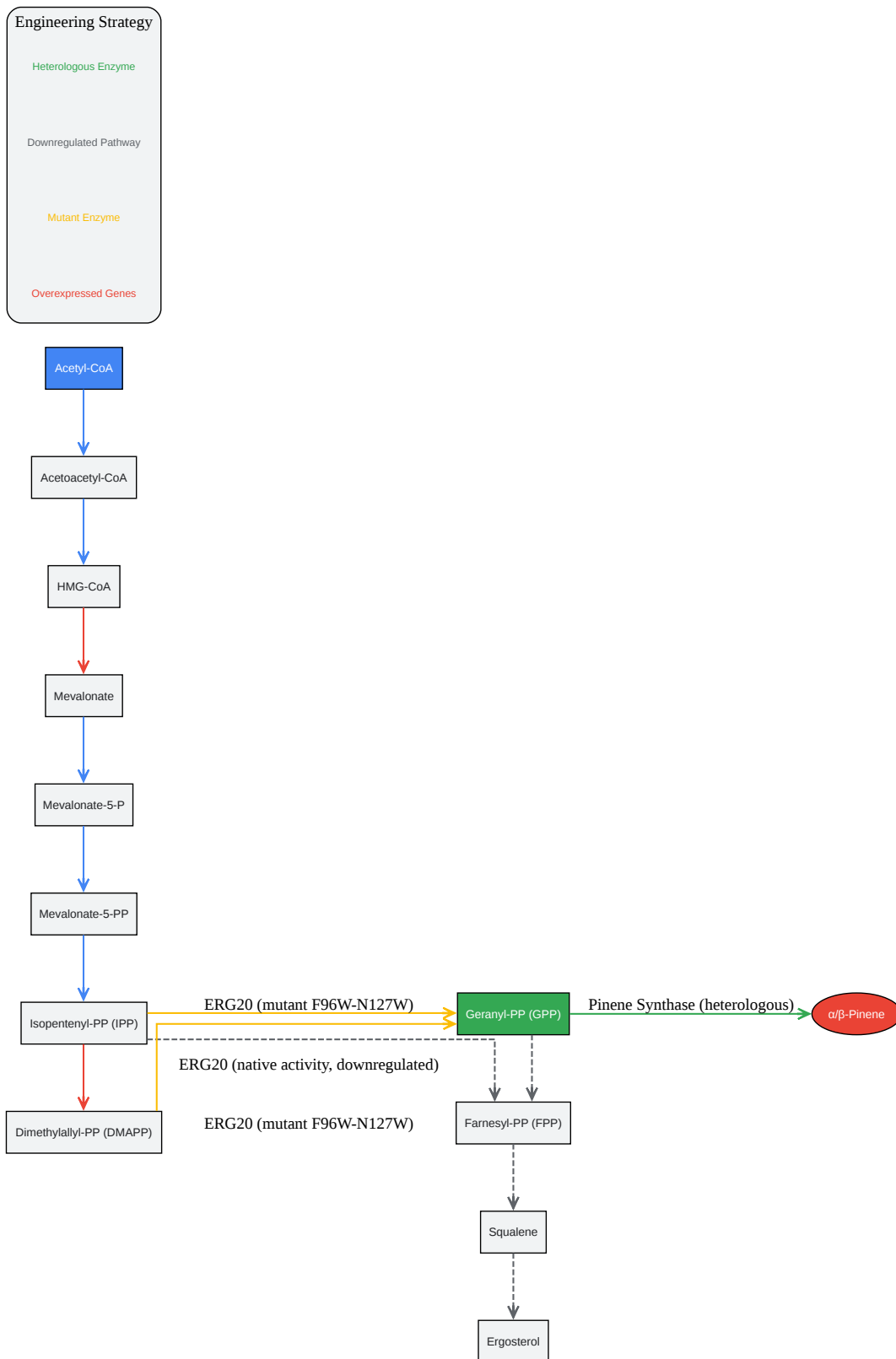
The following table summarizes the quantitative data on pinene production achieved through various metabolic engineering strategies in different yeast species. This allows for a clear comparison of the effectiveness of different approaches.

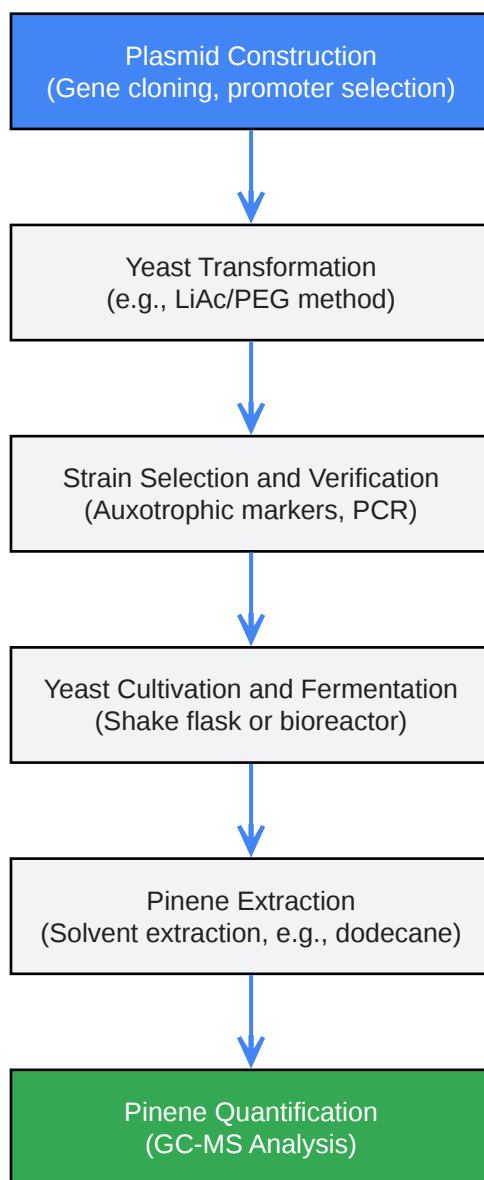
Yeast Strain	Engineering Strategy	Pinene Titer (mg/L)	Carbon Source	Reference
Saccharomyces cerevisiae	Expression of pinene synthase (tPt1) in an engineered strain with an improved GPP pool.	0.166	Not Specified	[1][2]
Saccharomyces cerevisiae	Fusion of ERG20ww and tPt1 with a flexible linker.	9.94	Not Specified	[1][2]
Saccharomyces cerevisiae	Co-expression of chaperon Sil1p with the ERG20ww-tPt1 fusion protein.	10.2	Not Specified	[1][2]
Yarrowia lipolytica	Engineering of an orthogonal biosynthetic pathway.	19.6	Glucose	
Yarrowia lipolytica	Engineered strain utilizing waste cooking oil.	33.8	Waste Cooking Oil	
Yarrowia lipolytica	Engineered strain utilizing lignocellulosic hydrolysate.	36.1	Lignocellulosic Hydrolysate	
Saccharomyces cerevisiae	Dynamic regulation of cell growth and α -pinene production,	1800 (1.8 g/L)	Not Specified	[5]

enhancement of
the mevalonate
pathway, and
expansion of the
cytosolic acetyl-
CoA pool.

Signaling Pathways and Experimental Workflows Engineered Mevalonate (MVA) Pathway for Pinene Production

The synthesis of pinene in yeast is achieved by engineering the native mevalonate (MVA) pathway to enhance the production of the precursor geranyl pyrophosphate (GPP) and introducing a pinene synthase to convert GPP to α -pinene and β -pinene.





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References

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- [5. researchgate.net \[researchgate.net\]](#)
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